

3-Heptanone CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Heptanone

Cat. No.: B090015

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An In-depth Technical Guide to **3-Heptanone**

Introduction

3-Heptanone, also known as butyl ethyl ketone, is a seven-carbon aliphatic ketone.^[1] It is a colorless liquid recognized by its characteristic "green" or fruity odor.^{[1][2]} This compound serves various roles in industrial and research settings, notably as a fragrance ingredient, a solvent for resins like cellulose and nitrocellulose, and as a versatile intermediate in organic synthesis.^{[1][2]} This guide provides a comprehensive overview of **3-Heptanone**, detailing its chemical and physical properties, experimental protocols for its synthesis and analysis, and its relevance in metabolic pathways.

Physicochemical and Spectroscopic Data

The fundamental properties of **3-Heptanone** are summarized in the tables below, providing a ready reference for researchers.

Table 1: General and Physical Properties of 3-Heptanone

Property	Value	Reference
CAS Number	106-35-4	[3] [4] [5] [6] [7]
Molecular Formula	C ₇ H ₁₄ O	[3] [4] [7]
Molecular Weight	114.19 g/mol	[3] [5] [7]
Appearance	Colorless to light yellow liquid	[1]
Odor	Fruity, green, fatty, sweet	[7]
Melting Point	-39 °C	[5] [8]
Boiling Point	146-149 °C	[5] [8]
Density	0.818 g/mL at 25 °C	[5] [8]
Flash Point	41 °C (105.8 °F)	
Solubility in Water	1% (20 °C)	[1]
Vapor Pressure	4 mmHg (20 °C)	[1]

Table 2: Spectroscopic and Chromatographic Data for 3-Heptanone

Identifier	Value	Reference
IUPAC Name	Heptan-3-one	[4] [6]
Synonyms	Butyl ethyl ketone, Ethyl butyl ketone	[3] [4]
SMILES	<chem>CCCCC(=O)CC</chem>	[5]
InChI Key	NGAZZOYFWWSOGK-UHFFFAOYSA-N	[4] [5]
Refractive Index (n _{20/D})	1.408	[5] [8]
EC Number	203-388-1	[5]
Beilstein/REAXYS	506161	[5]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Heptanone** are crucial for its application in research and development.

Synthesis of 3-Heptanone via Oxidation of 3-Heptanol

A common laboratory-scale synthesis involves the oxidation of the corresponding secondary alcohol, 3-heptanol.

Objective: To synthesize **3-Heptanone** from 3-Heptanol.

Materials:

- 3-Heptanol
- Pyridinium chlorochromate (PCC) or an alternative oxidizing agent (e.g., sodium hypochlorite with a catalyst)
- Dichloromethane (CH_2Cl_2) or other suitable anhydrous solvent
- Silica gel
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (if heating is required)
- Separatory funnel
- Rotary evaporator
- Glassware for filtration and column chromatography

Protocol:

- In a round-bottom flask under an inert atmosphere, dissolve 3-heptanol in anhydrous dichloromethane.
- Add pyridinium chlorochromate (PCC) in small portions to the stirred solution. The amount of PCC should be in slight excess (e.g., 1.5 equivalents).
- Allow the reaction to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Wash the filtrate sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3), water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by fractional distillation or column chromatography to yield pure **3-Heptanone**.

This is a generalized procedure. Specific reaction conditions may vary and should be optimized.

Analysis of 3-Heptanone by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of volatile compounds like **3-Heptanone**.

Objective: To identify and quantify **3-Heptanone** in a sample matrix.

Materials and Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., HP-5MS)[[9](#)]

- Helium or other suitable carrier gas
- Sample containing **3-Heptanone**
- Internal standard (e.g., 2-methyl-**3-heptanone**)[9][10][11]
- Solvent for dilution (e.g., methanol, dichloromethane)[3]
- Syringe filters (0.22 µm)
- Autosampler vials

Protocol:

- Sample Preparation:
 - For liquid samples, perform a serial dilution with a suitable solvent to achieve a concentration within the instrument's linear range (e.g., 0.1-1 mg/mL).[3]
 - For complex matrices, an extraction step (e.g., solid-phase microextraction (SPME) or liquid-liquid extraction) may be necessary.
 - Spike the sample with a known concentration of an internal standard.
 - Filter the prepared sample through a 0.22 µm syringe filter into an autosampler vial.
- GC-MS Instrument Setup:
 - Injector: Set to a temperature of ~250 °C.
 - Column: Use a temperature program appropriate for separating C7 ketones. A typical program might start at 40-60 °C, hold for a few minutes, and then ramp up to 250-300 °C.
 - Carrier Gas: Maintain a constant flow rate (e.g., 1 mL/min).
 - MS Detector: Operate in electron ionization (EI) mode. Scan a mass range of m/z 35-350. For quantification, single-ion monitoring (SIM) can be used for higher sensitivity.
- Data Analysis:

- Identify the **3-Heptanone** peak in the chromatogram based on its retention time, which should be confirmed by comparing its mass spectrum to a reference library (e.g., NIST).
- Quantify the amount of **3-Heptanone** by comparing its peak area to that of the internal standard.

Visualized Workflows and Pathways

Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of **3-Heptanone**.

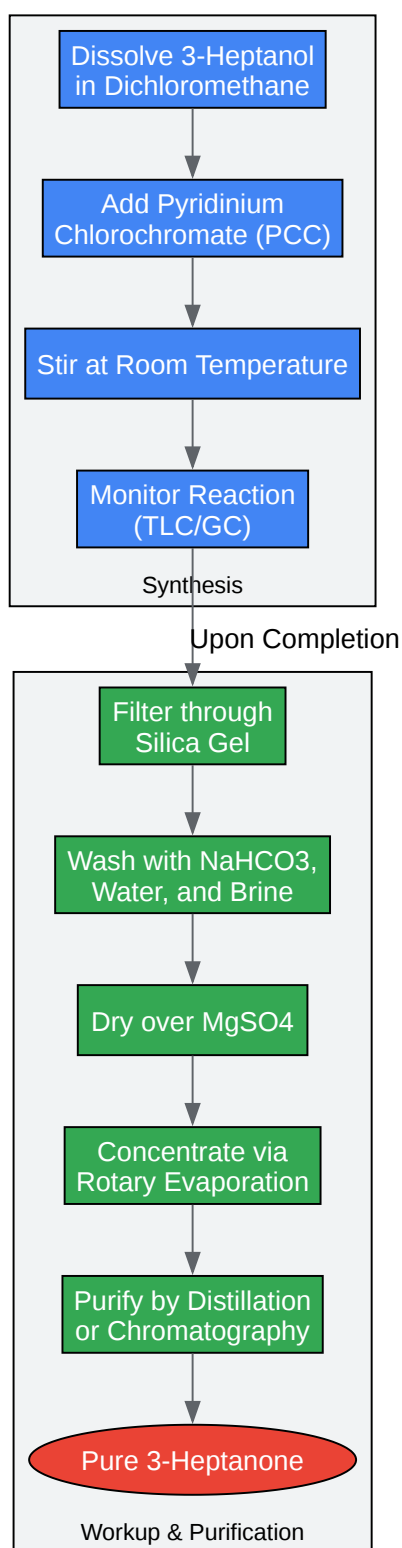


Figure 1: Synthesis and Purification Workflow for 3-Heptanone

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Caption: Synthesis and purification workflow for **3-Heptanone**.

Analytical Workflow

This diagram outlines the general steps for the analysis of **3-Heptanone** using GC-MS.

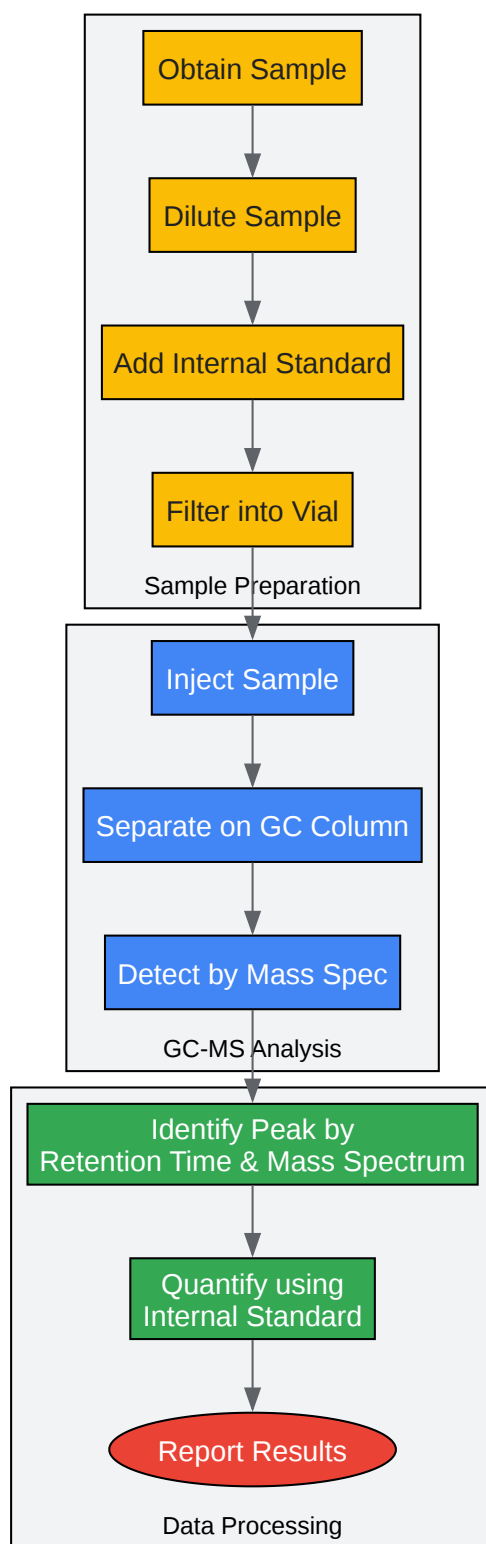


Figure 2: GC-MS Analysis Workflow for 3-Heptanone

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Caption: GC-MS analysis workflow for **3-Heptanone**.

Proposed Metabolic Context

While **3-Heptanone** is not a central player in major signaling pathways, it can arise in metabolic processes. For instance, its presence in exhaled breath has been linked to the metabolism of certain drugs or to altered fatty acid and amino acid catabolism. The diagram below proposes a simplified metabolic context for the formation of ketones like **3-Heptanone**.

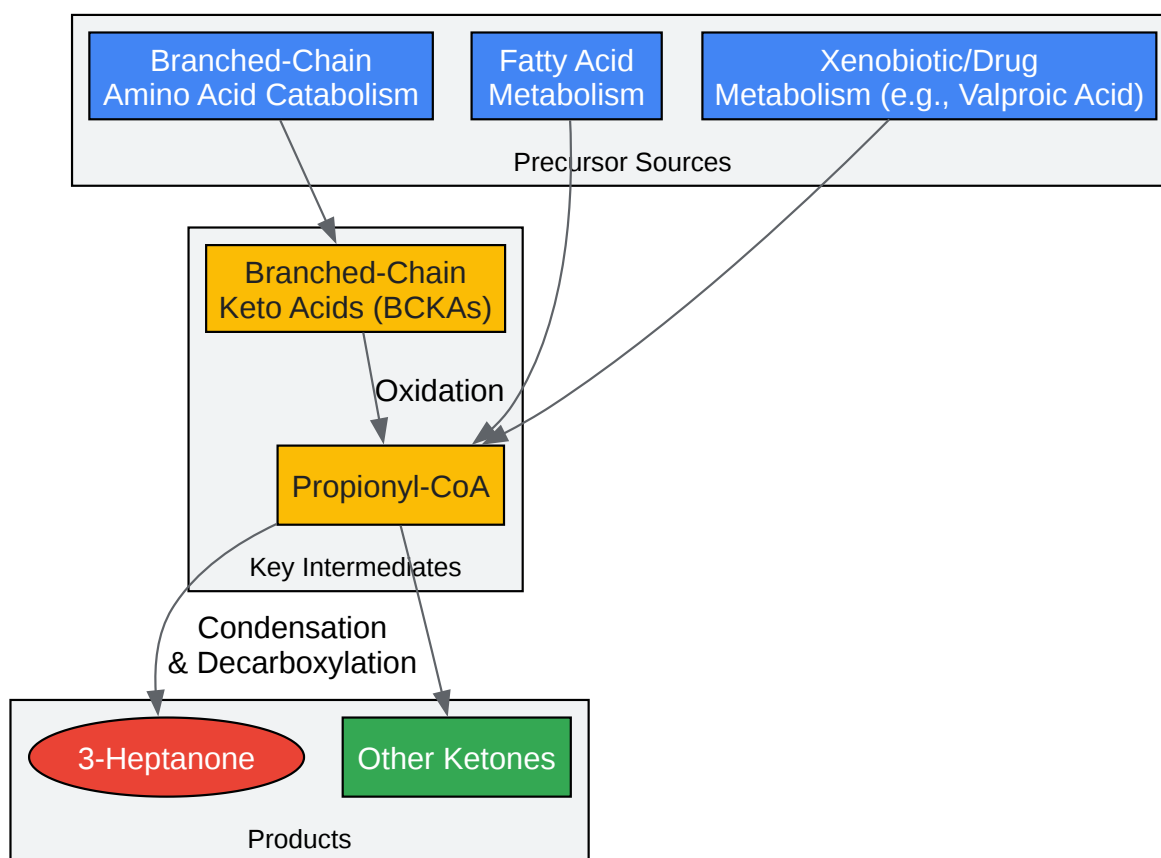


Figure 3: Proposed Metabolic Origin of 3-Heptanone

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Caption: Proposed metabolic origin of **3-Heptanone**.

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